

# Chemical and Application Profile of Methasulfocarb

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## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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The table below summarizes the key characteristics of **methasulfocarb** as a fungicide, based on the Pesticide Properties Database [1].

Property	Description / Value
Pesticide Type	Fungicide; Plant Growth Regulator [1]
Chemical Group	Thiocarbamate fungicide; Carbamate fungicide [1]
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate) [1]
Mode of Action	FRAC Code 42 (Growth retarding activity) [1]
Example Applications	Soil application for fungal diseases in rice crops [1]
Example Pests Controlled	<i>Fusarium</i> , <i>Mucor</i> , <i>Pseudomonas</i> , <i>Pythium</i> , and <i>Rhizoctonia</i> spp. [1]
Formulations	Granular or wettable powder [1]
Solubility in Water	480 mg/L (moderate) [1]
Acute Oral LD <sub>50</sub> (Rat)	112 mg/kg (moderate toxicity) [1]

# Proposed Protocol: Evaluating Methasulfocarb Against Fusarium

This protocol outlines a standard *in vitro* and greenhouse experiment to assess the efficacy of **methasulfocarb** against *Fusarium oxysporum*. The methodology is adapted from general plant pathology principles and aligned with approaches seen in recent Fusarium control studies [2] [3].

## In Vitro Antifungal Activity Assay

- **Objective:** To determine the direct inhibitory effect of **methasulfocarb** on *Fusarium* mycelial growth.
- **Materials:**
  - Fungal Isolate: Pure culture of *Fusarium oxysporum* (or other relevant species).
  - Fungicide: Technical grade **methasulfocarb**.
  - Culture Medium: Potato Dextrose Agar (PDA).
- **Methodology:**
  - Prepare PDA plates amended with **methasulfocarb** at a range of concentrations (e.g., 0, 1, 5, 10, 25, 50 µg/mL). A non-amended PDA plate serves as the control.
  - Inoculate the center of each plate with a mycelial plug (5 mm diameter) from the actively growing edge of a *Fusarium* culture.
  - Incubate plates at 25±1°C for 5-7 days.
  - **Measurements:** Every 24 hours, measure the colony diameter in two perpendicular directions. Calculate the percentage of mycelial growth inhibition relative to the control using the formula:
    - **% Inhibition = [(Dc - Dt) / Dc] × 100**
    - Where *Dc* is the average diameter in the control, and *Dt* is the average diameter in the treatment.
- **Data Analysis:** Determine the effective concentration that inhibits 50% of mycelial growth (EC<sub>50</sub>) using probit or regression analysis.

## Greenhouse Efficacy Trial

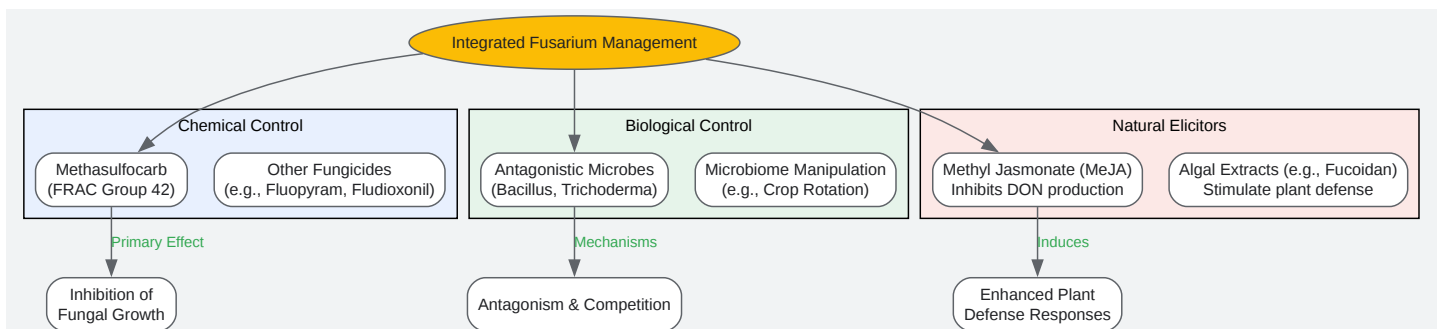
- **Objective:** To evaluate the ability of **methasulfocarb** to control Fusarium wilt in a susceptible host plant (e.g., tomato) under controlled conditions.
- **Materials:**
  - Plants: Seeds of a tomato variety susceptible to *F. oxysporum* f. sp. *lycopersici*.
  - Pathogen: *Fusarium oxysporum* spore suspension (e.g., 1×10<sup>6</sup> spores/mL).
  - Fungicide: **Methasulfocarb** formulated as a wettable powder.

- **Methodology:**

- **Soil Infestation:** Mix the pathogen spore suspension thoroughly into a sterilized potting mixture and place in pots. Allow the pathogen to establish for one week before planting.
- **Treatment Groups:** Establish the following groups with at least 10 replicates each:
  - **T1:** Non-infested soil + no fungicide (Healthy Control).
  - **T2:** Infested soil + no fungicide (Diseased Control).
  - **T3:** Infested soil + **methasulfocarb** (e.g., soil drench at recommended field rate).
  - **T4:** Infested soil + a commercial fungicide standard (e.g., Hemixazol [2] for comparison).
- **Application:** Apply the **methasulfocarb** as a soil drench after seedling transplantation.
- **Growth Conditions:** Maintain plants in a greenhouse at 25-28°C and monitor daily.
- **Measurements:** Record the following for 6-8 weeks:
  - **Disease Incidence:** Percentage of plants showing wilting symptoms.
  - **Disease Severity:** Rate plants on a 0-4 scale (0=healthy, 1=slight wilting, 2=moderate wilting, 3=severe wilting, 4=dead).
  - **Plant Biomass:** Measure shoot and root dry weight at the end of the experiment.
- **Data Analysis:** Compare disease incidence, severity, and biomass data across treatments using analysis of variance (ANOVA) followed by a post-hoc test like Tukey's HSD.

## Mechanisms of Action and Alternative Strategies

Since detailed molecular signaling pathways for **methasulfocarb** (FRAC Code 42) are not fully elucidated in the available literature, the following diagram illustrates the general site of action and the multi-faceted strategies often required for effective *Fusarium* management.



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### Supporting Research for Integrated Control:

- **Natural Compound Elicitors:** Methyl jasmonate (MeJA), a plant hormone, has been shown to inhibit the growth and deoxynivalenol (DON) toxin production in *Fusarium graminearum* by interfering with the cAMP-PKA signaling pathway [4]. Seed treatment with macroalgal-derived fucoidan and nanohydroxyapatite can also enhance plant defense mechanisms and mitigate *Fusarium* infection in faba beans [3].
- **Biological Control and Soil Management:** Specific agricultural practices, such as incorporating pineapple residues into the soil, can induce suppressiveness against *Fusarium* wilt by enriching for antagonistic microbes like *Aspergillus fumigatus* and *Fusarium solani* [5]. Furthermore, biological agents like *Bacillus subtilis* and *Trichoderma harzianum* have demonstrated significant efficacy in reducing *Fusarium* wilt in tomatoes, offering a promising alternative or supplement to chemical controls [2].

## Discussion and Future Perspectives

While **methasulfocarb** is identified as a compound with activity against *Fusarium* species [1], its practical application for this purpose requires further validation. The proposed protocol provides a framework for researchers to generate critical efficacy data.

Future research should focus on:

- **Confirming Efficacy:** Conducting the experiments outlined above to establish dose-response relationships for different *Fusarium* species.
- **Elucidating the Molecular Target:** Investigating the specific biochemical pathway affected by **methasulfocarb**'s "growth retarding activity" (FRAC Code 42) [1].
- **Integrated Strategies:** Evaluating **methasulfocarb** in combination with biological controls [5] [2] or natural elicitors [3] [4] to enhance control efficacy and potentially reduce application rates, aligning with sustainable agriculture goals.

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